

Application Notes and Protocols for Preparing 2'MeO6MF Stock Solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2'MeO6MF

CAS No.: 89112-85-6

Cat. No.: B1217710

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

2'-Methoxy-6-methylflavone (**2'MeO6MF**) is a flavonoid known for its neuroprotective, anxiolytic, and anti-inflammatory properties.^{[1][2][3]} It functions as a positive allosteric modulator of GABAA receptors and has been shown to dampen inflammatory responses.^{[1][2]} Accurate and consistent preparation of **2'MeO6MF** stock solutions is critical for obtaining reliable and reproducible results in in vitro experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **2'MeO6MF** due to its high solubilizing capacity for this compound.^{[2][4][5][6]} These application notes provide detailed protocols for the preparation, storage, and use of **2'MeO6MF** stock solutions in DMSO for various in vitro applications.

Data Presentation

Physicochemical and Solubility Data of 2'MeO6MF

Property	Value	Source
Molecular Formula	C17H14O3	[2]
Molecular Weight	266.29 g/mol	[2]
CAS Number	89112-85-6	[2]
Solubility in DMSO	4 mg/mL (15.02 mM)	[2][4]
Alternate Solubility	10 mM	[7]

Recommended Storage Conditions

Format	Storage Temperature	Shelf Life	Source
Powder	-20°C	3 years	[2]
In DMSO	-80°C	1 year	[2]

Typical In Vitro Working Concentrations

Application	Cell Type/System	Working Concentration Range	Source
GABAA Receptor Modulation	Neurons	0.1 - 10 µM	[1][8][9]
Electrophysiology	Xenopus Oocytes	1 - 300 µM	[5][10][11]
Anti-inflammatory (NFkB) Assay	RAW 264.7 Macrophages	100 - 1000 µM	[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM 2'MeO6MF Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **2'MeO6MF** in DMSO.

Materials:

- **2'MeO6MF** powder (MW: 266.29 g/mol)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (recommended)[\[2\]](#)[\[4\]](#)
- Pipettes and sterile filter tips

Procedure:

- Equilibration: Allow the **2'MeO6MF** powder and DMSO to equilibrate to room temperature before use.
- Weighing: Accurately weigh out a precise amount of **2'MeO6MF** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.66 mg of **2'MeO6MF**.
- Dissolution:
 - Add the weighed **2'MeO6MF** powder to a sterile amber microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube. For 2.66 mg of **2'MeO6MF**, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): To ensure complete dissolution, sonicate the solution for 5-10 minutes.[\[2\]](#)[\[4\]](#) Visually inspect the solution to ensure no particulate matter is present.
- Aliquoting and Storage:

- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 1 year).[\[2\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the 10 mM **2'MeO6MF** DMSO stock solution to final working concentrations for cell-based assays.

Important Considerations:

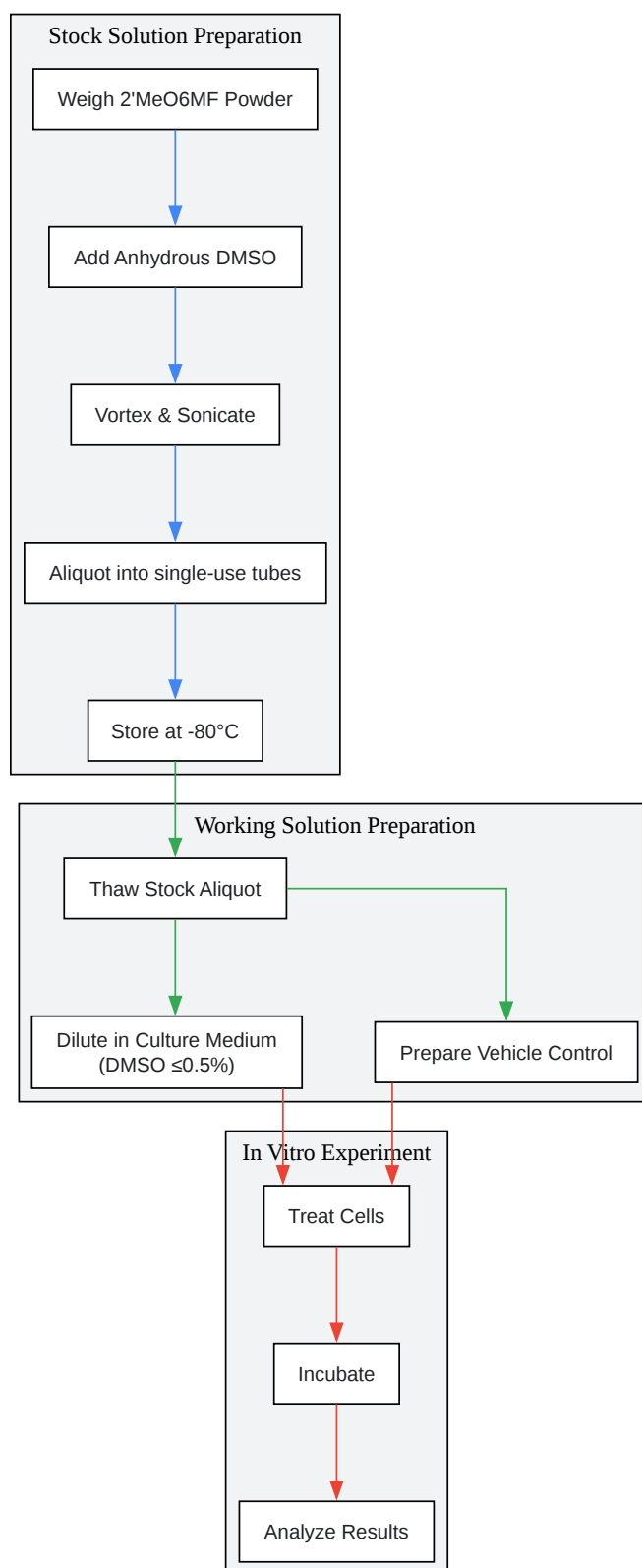
- The final concentration of DMSO in the cell culture medium should be kept low, typically $\leq 0.5\%$, to minimize solvent-induced cytotoxicity.[\[12\]](#)
- Prepare working solutions fresh for each experiment from the frozen stock.

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **2'MeO6MF** stock solution at room temperature.
- Intermediate Dilutions (if necessary): Depending on the final desired concentrations, it may be necessary to perform one or more serial dilutions in cell culture medium or an appropriate buffer (e.g., PBS).
- Final Dilution:
 - Determine the final volume of cell culture medium for your experiment (e.g., per well in a multi-well plate).
 - Calculate the volume of the 10 mM stock solution needed to achieve the desired final concentration. For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
 - Ensure the final DMSO concentration does not exceed 0.5%. In the example above, the final DMSO concentration would be 0.1%.

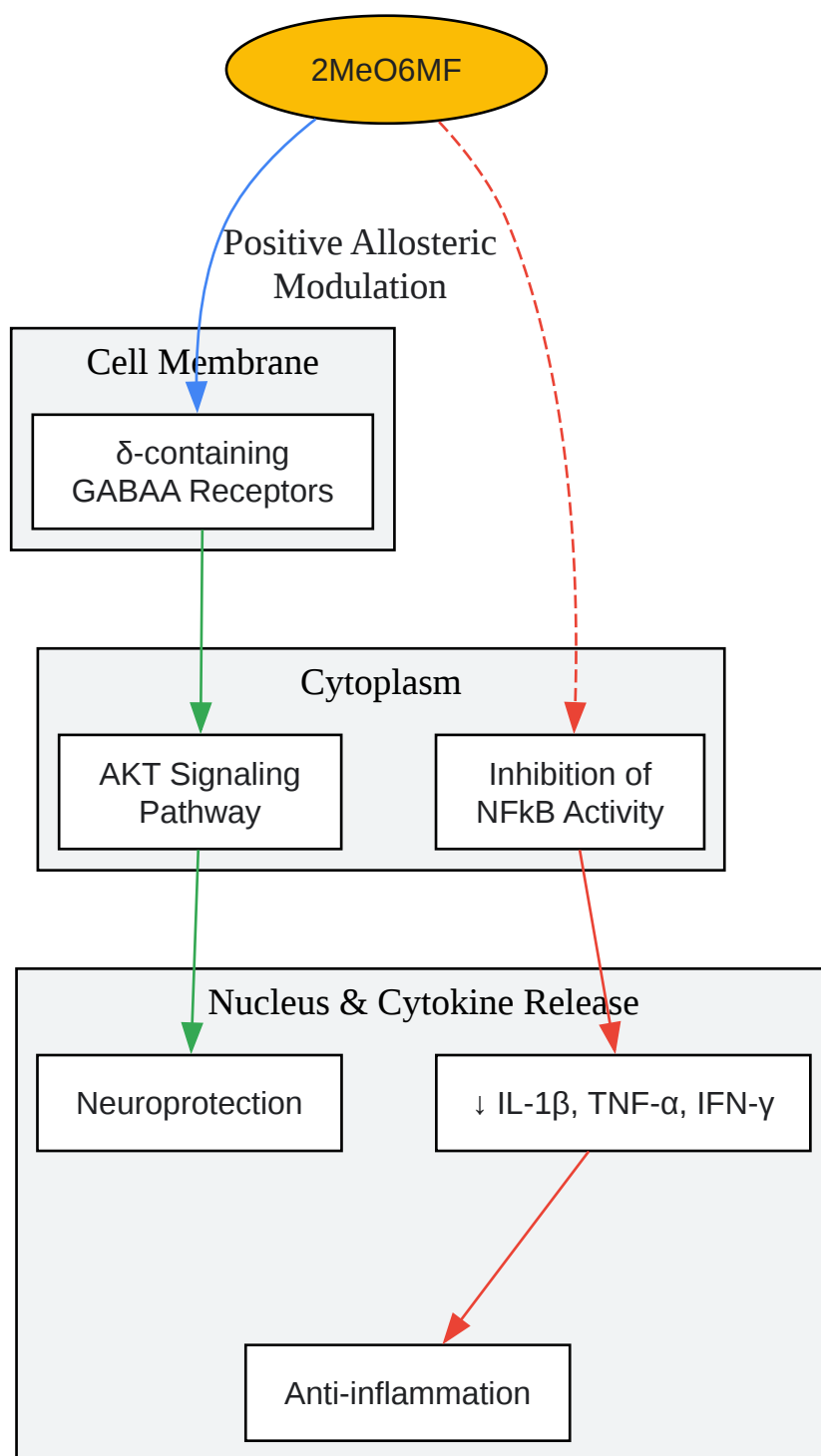
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as the experimental conditions.
- Application to Cells: Mix the working solution gently by pipetting and add it to the cells.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing and using **2'MeO6MF**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The flavonoid, 2'-methoxy-6-methylflavone, affords neuroprotection following focal cerebral ischaemia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. targetmol.com [targetmol.com]
- 3. researchgate.net [researchgate.net]
- 4. targetmol.com [targetmol.com]
- 5. The Direct Actions of GABA, 2'-Methoxy-6-Methylflavone and General Anaesthetics at β 3y2L GABAA Receptors: Evidence for Receptors with Different Subunit Stoichiometries | PLOS One [journals.plos.org]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. 2'MeO6MF | 89112-85-6 | GABA Receptor | MOLNOVA [molnova.com]
- 8. researchgate.net [researchgate.net]
- 9. The flavonoid, 2'-methoxy-6-methylflavone, affords neuroprotection following focal cerebral ischaemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 2'-Methoxy-6-methylflavone: a novel anxiolytic and sedative with subtype selective activating and modulating actions at GABAA receptors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. researchgate.net [researchgate.net]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing 2'MeO6MF Stock Solutions in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217710/docs#application-notes-and-protocols-for-preparing-2-meo6mf-stock-solutions-in-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)